

Water vapor transmission rate of poly(nonafluorohexyl methacrylate) films

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Compound of Interest

Compound Name: 3,3,4,4,5,5,6,6-Nonafluorohexyl methacrylate

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A Comparative Guide to the Water Vapor Transmission Rate of Poly(nonafluorohexyl methacrylate) and Alternative Polymer Films

For researchers, scientists, and drug development professionals, selecting the appropriate polymer film with a low water vapor transmission rate (WVTR) is critical for protecting sensitive pharmaceutical products from moisture-induced degradation. This guide provides a comparative analysis of the expected moisture barrier properties of poly(nonafluorohexyl methacrylate) films against a range of common and high-performance polymer films.

While specific quantitative WVTR data for poly(nonafluorohexyl methacrylate) is not readily available in published literature, its performance can be inferred from the well-established properties of fluorinated acrylic polymers. These polymers are known for their low surface energy and hydrophobicity, which are strong indicators of excellent moisture barrier characteristics. The inclusion of a nonafluorohexyl side chain is expected to significantly impede the permeation of water molecules through the polymer matrix.

Comparative Analysis of Polymer Film WVTR

The following table summarizes the WVTR for various polymer films commonly used in packaging applications. A lower WVTR value indicates a better moisture barrier. The values are provided for context and comparison.

Polymer Film	Water Vapor Transmission Rate (WVTR) (g/m ² /day)	Test Conditions
Poly(nonafluorohexyl methacrylate)	Expected to be low (specific data not available)	-
High-Density Polyethylene (HDPE)	4.7 - 7.8[1]	38°C, 90% RH
Low-Density Polyethylene (LDPE)	16 - 23[1]	38°C, 90% RH
Biaxially Oriented Polypropylene (BOPP)	3.9 - 6.2[1]	38°C, 90% RH
Polyethylene Terephthalate (PET)	16 - 20[1]	38°C, 90% RH
Polyvinyl Chloride (PVC)	19.7 - 31.5 (normalized to 1 mil)[2]	38°C, 95% RH
Ethylene Vinyl Alcohol (EVOH)	22 - 124 (dependent on ethylene content)[1]	38°C, 90% RH
Polytetrafluoroethylene (PTFE)	5 (normalized)[3]	-
Perfluoroalkoxy Alkane (PFA)	8 (normalized)[3]	-
Polychlorotrifluoroethylene (PCTFE)	Excellent barrier properties[3]	-
Polyvinylidene Fluoride (PVDF)	Outstanding permeation resistance[3]	-

Note: The WVTR of poly(nonafluorohexyl methacrylate) is anticipated to be in the lower range of these values, comparable to or better than other fluoropolymers, due to its chemical structure. Experimental verification is required for a precise determination.

Experimental Protocols for WVTR Measurement

To ensure accurate and reproducible WVTR data, standardized testing methodologies are crucial. The following are detailed protocols based on ASTM standards.

Gravimetric Method (ASTM E96/E96M)

This method, also known as the "cup method," determines WVTR by measuring the weight change of a test cup containing either a desiccant or water.

- Objective: To measure the rate of water vapor movement through a polymer film.
- Apparatus: Test dish, controlled environmental chamber, analytical balance.
- Procedure:
 - Sample Preparation: Cut a circular sample of the polymer film, ensuring it is free of defects.
 - Test Assembly (Desiccant Method):
 - Place a desiccant (e.g., anhydrous calcium chloride) in the test dish.
 - Place the film sample over the mouth of the dish and seal it with wax or a gasket to ensure a vapor-tight seal.
 - Test Assembly (Water Method):
 - Fill the test dish with distilled water to a specified level.
 - Seal the film sample over the mouth of the dish as described above.
 - Equilibration and Weighing:
 - Weigh the entire assembly with an analytical balance.
 - Place the assembly in a controlled environmental chamber at a specific temperature and relative humidity (e.g., 38°C and 90% RH).
 - Periodically remove the assembly and weigh it. The time between weighings should be sufficient to obtain a significant weight change.
 - Calculation: The WVTR is calculated from the rate of weight gain (Desiccant Method) or weight loss (Water Method) over time, divided by the exposed film area.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

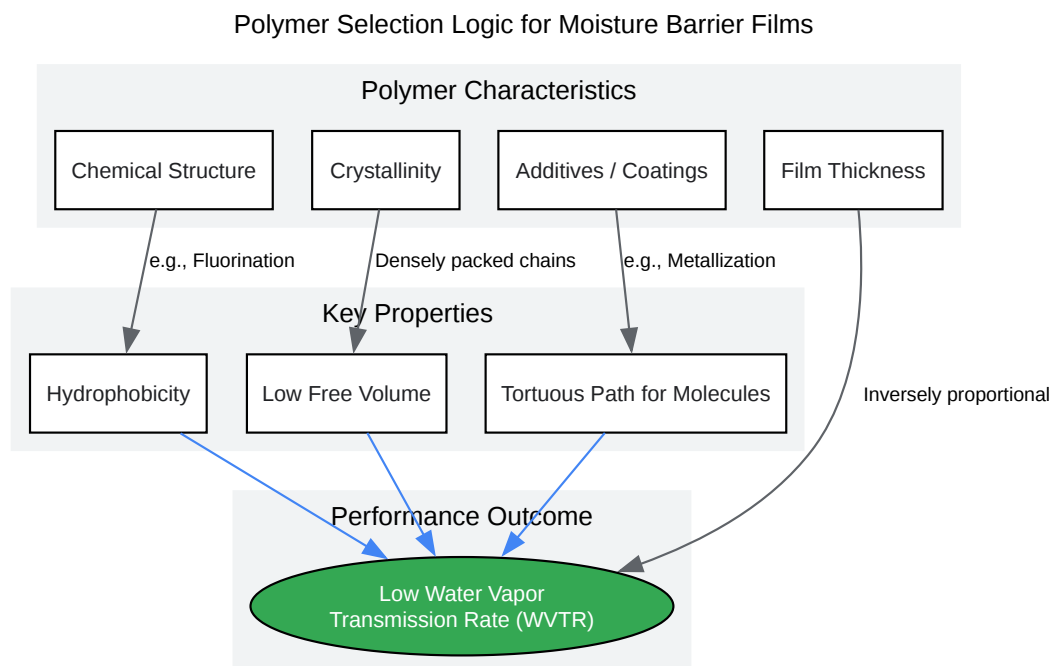
Instrumental Method using a Modulated Infrared Sensor (ASTM F1249)

This method provides a more rapid and often more sensitive measurement of WVTR.

- Objective: To determine the WVTR of plastic films and sheeting using a modulated infrared sensor.
- Apparatus: A WVTR test instrument with a modulated infrared sensor (e.g., MOCON PERMATRAN-W®).
- Procedure:
 - Sample Preparation: A sample of the film is cut to the size required by the instrument's test cell.
 - Mounting: The film is clamped in a diffusion cell, creating a sealed barrier between two chambers.
 - Test Cycle:
 - A controlled flow of dry nitrogen gas is passed through one chamber, while the other chamber is exposed to a controlled high relative humidity at a set temperature.
 - Water vapor that permeates through the film is carried by the nitrogen gas to a modulated infrared sensor.
 - The sensor specifically detects the concentration of water vapor.
 - Data Acquisition: The instrument's software calculates the steady-state WVTR and reports it in g/m²/day.^{[9][10][11][12][13]}

Logical Framework for Polymer Selection

The choice of a polymer for moisture-sensitive applications depends on a balance of properties. The following diagram illustrates the relationship between key polymer characteristics and their suitability as moisture barriers.



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Caption: Logical flow from polymer characteristics to low WVTR.

This guide provides a framework for comparing poly(nonafluorohexyl methacrylate) films with other polymers for applications requiring a high degree of moisture protection. While direct WVTR data is pending experimental determination, the inherent properties of fluorinated acrylates suggest they are a promising class of materials for such demanding applications.

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